

2-Mercaptoacetamide molecular weight and formula

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Compound of Interest

Compound Name: 2-Mercaptoacetamide

Cat. No.: B1265388

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Technical Data Sheet: 2-Mercaptoacetamide

Audience: Researchers, scientists, and drug development professionals.

Topic: Core Physicochemical Properties of **2-Mercaptoacetamide**

This document provides essential physicochemical data for **2-Mercaptoacetamide**, a thiol derivative of acetamide. Its sulfhydryl group makes it a valuable compound in various chemical and pharmaceutical applications.

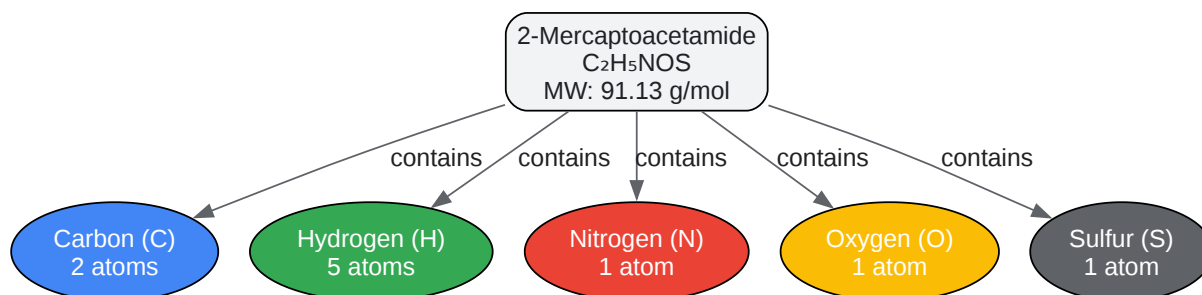
Quantitative Data Summary

The fundamental molecular properties of **2-Mercaptoacetamide** are summarized in the table below for easy reference.

Parameter	Value	Citations
Molecular Formula	C2H5NOS	[1] [2] [3] [4]
Molecular Weight	91.13 g/mol	[1] [2]
Monoisotopic Mass	91.00918496 Da	[1]

Molecular Structure and Composition

The chemical formula, C₂H₅NOS, indicates the elemental composition of **2-Mercaptoacetamide**. The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The diagram below illustrates this relationship.



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Figure 1: Elemental composition of **2-Mercaptoacetamide**.

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References

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- 2. Cas 758-08-7, 2-MERCAPTOACETAMIDE | lookchem [lookchem.com]
- 3. PubChemLite - 2-mercaptoacetamide (C₂H₅NOS) [pubchemlite.lcsb.uni.lu]
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